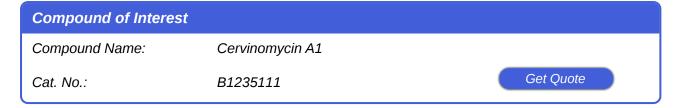


# Unveiling the Architecture of Cervinomycin A1: A Technical Guide

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular characteristics of **Cervinomycin A1**, a potent antibiotic. It details the compound's molecular structure, formula, and physicochemical properties, outlines the experimental protocols used for its characterization, and illustrates its chemical relationships with related compounds.

## **Core Molecular Identity**

**Cervinomycin A1** is a polycyclic xanthone antibiotic isolated from the actinomycete strain Streptomyces cervinus (AM-5344).[1][2][3][4] It is recognized for its significant inhibitory activity against anaerobic bacteria and mycoplasma.[1][2][3][4][5] Structurally, it is the hydroquinone form of its co-metabolite, Cervinomycin A2.[5][6][7][8]

The definitive molecular formula for **Cervinomycin A1** is C<sub>29</sub>H<sub>23</sub>NO<sub>9</sub>.[1][2][7][9]

## Physicochemical and Spectroscopic Data

The essential quantitative data for **Cervinomycin A1** are summarized below, providing a clear reference for its physical and spectral properties.



Property	Value	Reference(s)
Molecular Formula	C29H23NO9	[1][2][9]
Molecular Weight	529.51 g/mol	[2]
Monoisotopic Mass	529.13727 Da	[9]
Appearance	Yellow powder	[2]
Solubility	Soluble in DMSO, MeOH, CHCl <sub>3</sub> , benzene; Insoluble in H <sub>2</sub> O, hexane	[2]
UV Absorption Maxima	303, 376, 385 nm (in CHCl₃)	[1]
Infrared (IR) Spectra	Shows a hydroxyl absorption at 3370 cm <sup>-1</sup> and lacks the ketone carbonyl group (present in Cervinomycin A2 at 1685 cm <sup>-1</sup> )	[1]

# **Experimental Protocols**

The structural elucidation of **Cervinomycin A1** was accomplished through a combination of isolation, spectroscopic analysis, and chemical derivatization.

#### **Isolation and Production**

**Cervinomycin A1** and A2 were first isolated from the culture filtrate of Streptomyces cervinus sp. nov., a strain discovered in a soil sample from Chiba City, Japan.[1] The producing organism was cultivated in a 50-liter jar fermentor.[1] Initial production yielded Cervinomycin A2 as the main component.[1] A high-producing strain (AM-5344 M-81) was later selected through the monospore-culture method, which predominantly produces **Cervinomycin A1** at concentrations exceeding 600 μg/ml, simplifying its isolation.[1]

#### **Structure Determination**

The molecular formula was initially proposed based on data from Fast Atom Bombardment (FAB) and Electron Ionization (EI) mass spectrometry, alongside elemental analysis.[1] The



core polycyclic structure, featuring a xanthone skeleton, was determined through extensive Nuclear Magnetic Resonance (NMR) studies.[5][6]

A critical step in confirming the structure of **Cervinomycin A1** involved its chemical relationship with Cervinomycin A2. The following reactions were key:

- Oxidation: Oxidation of Cervinomycin A1 with silver(I) oxide (Ag<sub>2</sub>O) quantitatively yielded
   Cervinomycin A2.[5][6]
- Acetylation: Acetylation of Cervinomycin A1 with acetic anhydride in pyridine produced
   Triacetylcervinomycin A1.[5][6]

These transformations, supported by IR and UV spectral data, confirmed that **Cervinomycin A1** is the hydroquinone (reduced form) of Cervinomycin A2.[1][5]

## **Logical and Chemical Relationships**

The following diagram illustrates the key chemical derivatizations of **Cervinomycin A1** that were instrumental in its structural confirmation.

Caption: Chemical relationship between **Cervinomycin A1**, A2, and its acetylated derivative.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. scispace.com [scispace.com]
- 2. kitasato-u.ac.jp [kitasato-u.ac.jp]
- 3. Cervinomycin A1 and A2, new antibiotics active against anaerobes, produced by Streptomyces cervinus sp. nov PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Cervinomycin A1 and A2, new antibiotics active against anaerobes, produced by Streptomyces cervinus sp. nov. | CiNii Research [cir.nii.ac.jp]



- 5. Structure of cervinomycin, a novel xantone antibiotic active against anaerobe and mycoplasma PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. STRUCTURE OF CERVINOMYCIN, A NOVEL XANTONE ANTIBIOTIC ACTIVE AGAINST ANAEROBE AND MYCOPLASMA [jstage.jst.go.jp]
- 7. Cervinomycin A1 PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Cervinomycin A2 | C29H21NO9 | CID 134061 PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. PubChemLite Cervinomycin a1 (C29H23NO9) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Unveiling the Architecture of Cervinomycin A1: A
   Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
   [https://www.benchchem.com/product/b1235111#cervinomycin-a1-molecular-structure-and-formula]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

#### BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com